

What is the structure of N-Nitrosothiazolidine-4-carboxylic acid?

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Compound of Interest

Compound Name: *N-Nitrosothiazolidine-4-carboxylic acid*

Cat. No.: *B027788*

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An In-depth Technical Guide to the Structure of **N-Nitrosothiazolidine-4-carboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical structure, properties, and synthesis of **N-Nitrosothiazolidine-4-carboxylic acid** (NTCA), a compound of interest in food science, toxicology, and potentially in drug development due to its nature as an N-nitroso derivative of a cyclic amino acid.

Chemical Structure and Properties

N-Nitrosothiazolidine-4-carboxylic acid is a derivative of the heterocyclic amino acid thiazolidine-4-carboxylic acid (also known as thioproline). The core structure consists of a five-membered thiazolidine ring, which contains both a sulfur and a nitrogen atom. The defining feature of NTCA is the nitroso group ($-N=O$) attached to the nitrogen atom of the thiazolidine ring (at position 3). A carboxylic acid group is substituted at position 4 of the ring.^{[1][2]} This compound is functionally related to alpha-amino acids.^{[1][2]}

The IUPAC name for this compound is 3-nitroso-1,3-thiazolidine-4-carboxylic acid.^[1] It is classified as an organonitrogen and an organooxygen compound.^[1]

Diagram of Chemical Structure

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References

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